

Application Note: Swertisin-Mediated Glucose Uptake Assay

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Compound of Interest

Compound Name: Swertisin

Cat. No.: B192458

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Introduction

Swertisin is a naturally occurring C-glucosylflavone found in various medicinal plants. Recent studies have highlighted its potential as a glucose-lowering agent, primarily through the inhibition of the sodium-glucose cotransporter 2 (SGLT2).^{[1][2]} SGLT2 is predominantly expressed in the kidneys and is responsible for the reabsorption of glucose from the glomerular filtrate back into the circulation. By inhibiting SGLT2, **Swertisin** promotes urinary glucose excretion, thereby lowering blood glucose levels. Notably, current research suggests that **Swertisin**'s primary mechanism of action is selective for SGLT2 and does not significantly impact GLUT-mediated glucose transport.^{[1][2]}

This application note provides a detailed protocol for a cell-based glucose uptake assay to evaluate the effect of **Swertisin**. The assay utilizes the fluorescent glucose analog 2-[N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino]-2-deoxy-D-glucose (2-NBDG) to quantify glucose uptake in a relevant cell line. This protocol is designed for researchers investigating the effects of **Swertisin** and other potential SGLT2 inhibitors on cellular glucose transport.

Principle of the Assay

The 2-NBDG glucose uptake assay is a widely used method to measure cellular glucose transport. 2-NBDG is a fluorescently labeled deoxyglucose analog that is taken up by cells through glucose transporters. Once inside the cell, 2-NBDG is phosphorylated by hexokinase,

trapping it within the cell. The intracellular accumulation of 2-NBDG, which is proportional to the rate of glucose uptake, can be quantified by measuring its fluorescence intensity. This assay provides a robust and sensitive method to screen for modulators of glucose transport.

Quantitative Data Summary

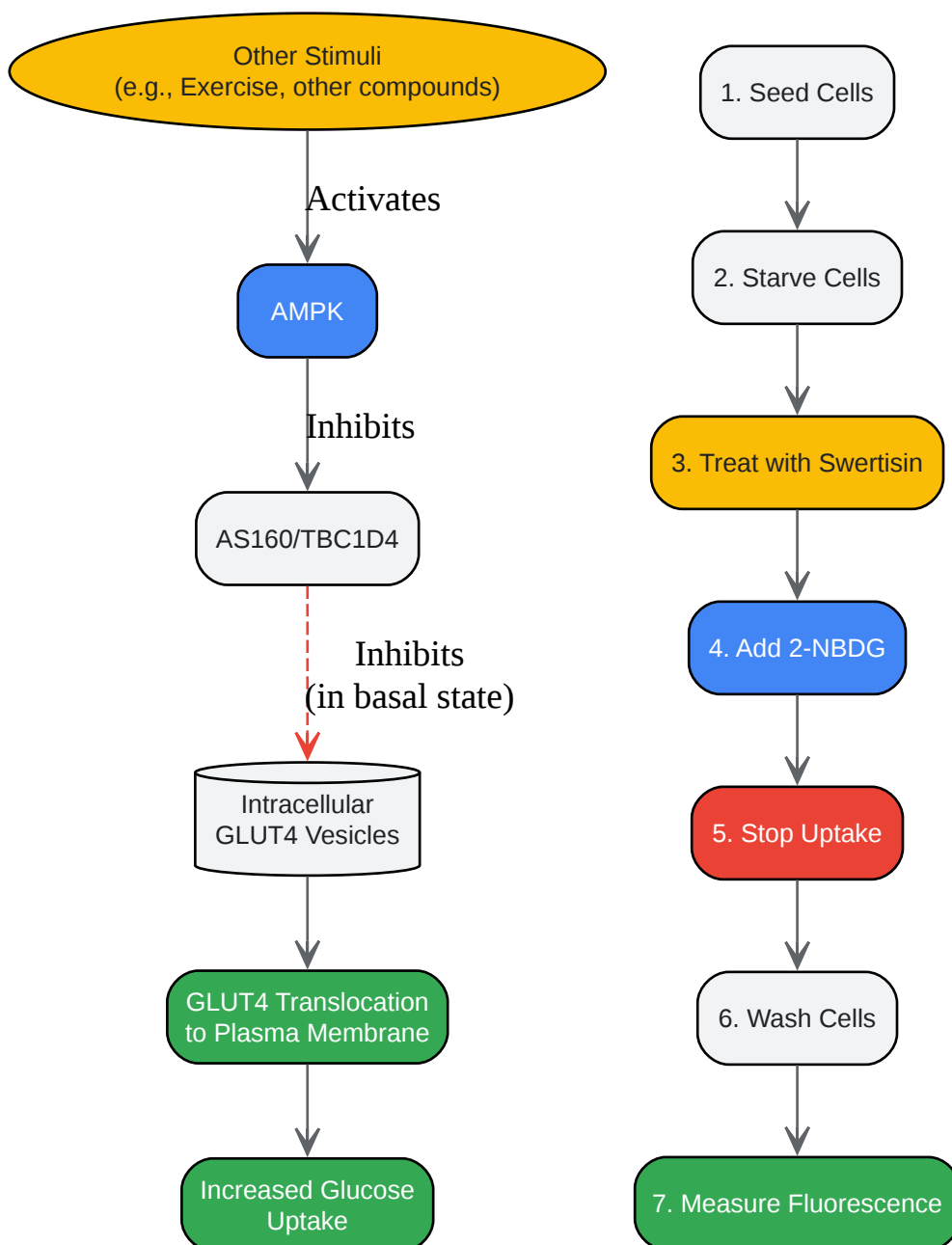
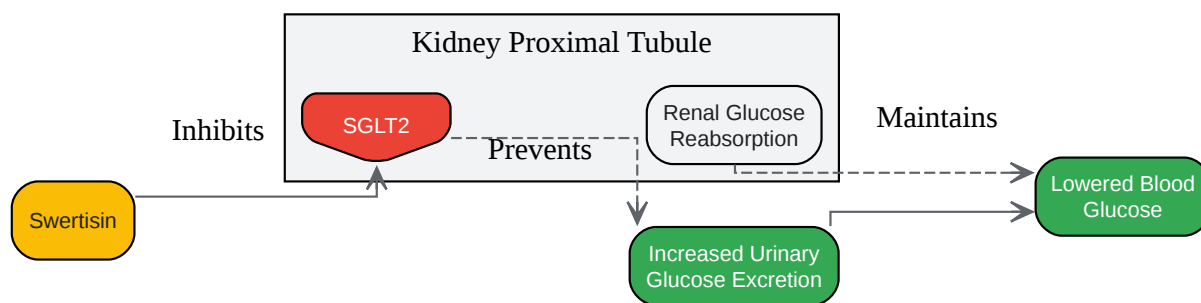
The following table summarizes the reported effects of **Swertisin** on glucose uptake and SGLT2 expression. Researchers can use this data as a reference for expected outcomes when designing their experiments.

| Compound | Cell Line | Concentration | Effect on Glucose Uptake | Effect on SGLT2 Expression | Reference |
|-----------|-----------|---------------|--------------------------|----------------------------|---------------------|
| Swertisin | HEK293 | 7.5 µg/mL | Inhibition | Decrease | [3] |

Note: The provided data is based on a single concentration. It is recommended to perform a dose-response analysis to determine the IC50 value of **Swertisin** in the specific cell system being used.

Signaling Pathway Diagrams

The following diagrams illustrate the primary mechanism of action of **Swertisin** and a general overview of a key glucose uptake signaling pathway for reference.



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References

- 1. Swertisin, a novel SGLT2 inhibitor, with improved glucose homeostasis for effective diabetes therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
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